

Application Notes and Protocols: Copper-Catalyzed N-Arylation Using Diphenyliodonium Chloride

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Compound of Interest

Compound Name: *Diphenyliodonium chloride*

CAS No.: 1483-72-3

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Introduction

Copper-catalyzed N-arylation reactions are a cornerstone of modern organic synthesis, enabling the formation of crucial carbon-nitrogen bonds prevalent in pharmaceuticals, agrochemicals, and functional materials. The use of diaryliodonium salts, such as **diphenyliodonium chloride**, as arylating agents offers a mild and efficient alternative to traditional methods that often require harsh reaction conditions. This document provides detailed application notes and experimental protocols for the copper-catalyzed N-arylation of various amines using **diphenyliodonium chloride**.

Advantages of Using Diphenyliodonium Chloride

- **Mild Reaction Conditions:** Reactions can often be carried out at or near room temperature, preserving sensitive functional groups.

- **High Efficiency:** The process is known for providing good to excellent yields of N-arylated products.
- **Broad Substrate Scope:** A wide variety of primary and secondary amines, including both aliphatic and aromatic amines, can be successfully arylated.
- **Operational Simplicity:** The experimental setup and work-up procedures are generally straightforward.

Data Presentation

The following tables summarize the quantitative data for the copper-catalyzed N-arylation of various amines with diphenyliodonium salts under optimized conditions.

Table 1: N-Arylation of Aromatic Primary Amines

Entry	Amine	Copper Catalyst (mol%)	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	Aniline	CuCl (10)	Et ₃ N	Toluene	RT	0.5	95
2	p-Toluidine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	60	4	81[1]
3	p-Anisidine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	60	3	92[1]
4	p-Nitroaniline	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	60	6	65[1]
5	o-Toluidine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	60	5	77[1]

Table 2: N-Arylation of Secondary Amines

Entry	Amine	Copper Catalyst (mol%)	Base	Solvent	Temp. (°C)	Time (h)	Yield (%)
1	N-Methylamine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	80	6	59[1][2]
2	Dibenzylamine	CuI (5)	K ₃ PO ₄	DMF	110	24	85
3	Morpholine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	80	8	48[1]
4	Piperidine	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	80	8	45[1]
5	Indoline	CuSO ₄ ·5 H ₂ O (10)	K ₂ CO ₃	Water	80	7	51[2]

Experimental Protocols

General Protocol for Copper-Catalyzed N-Arylation

This protocol provides a general procedure for the N-arylation of an amine using **diphenyliodonium chloride**.

Materials:

- Amine (1.0 mmol)
- Diphenyliodonium chloride** (1.2 mmol)
- Copper(I) chloride (CuCl) (0.1 mmol, 10 mol%)
- Triethylamine (Et₃N) (1.5 mmol)
- Toluene (5 mL)
- Reaction vessel (e.g., Schlenk tube or sealed vial)

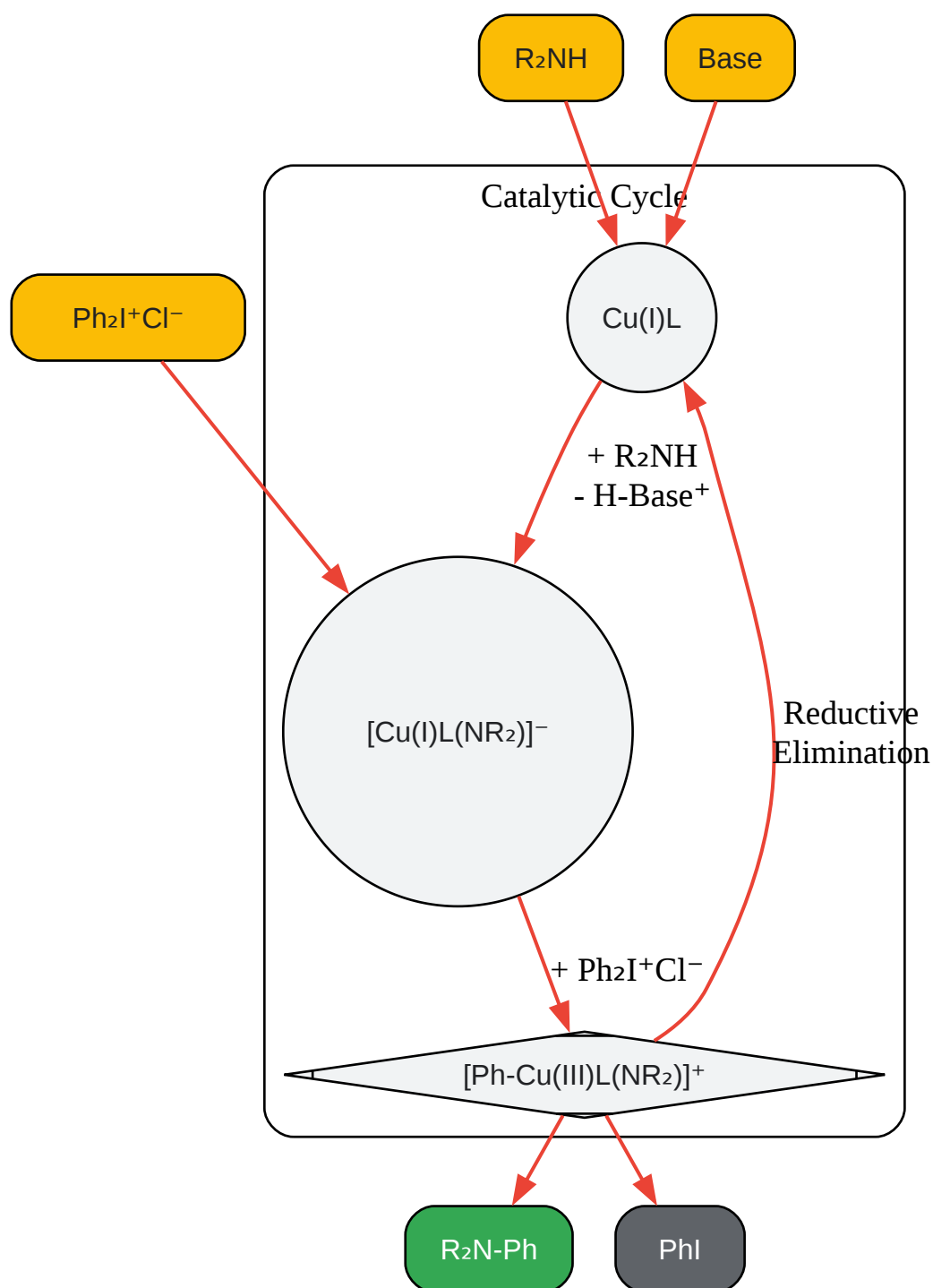
- Magnetic stirrer and stir bar
- Standard laboratory glassware for work-up and purification

Procedure:

- To a clean and dry reaction vessel, add the amine (1.0 mmol), **diphenyliodonium chloride** (1.2 mmol), and copper(I) chloride (0.1 mmol).
- Add a magnetic stir bar to the vessel.
- Under an inert atmosphere (e.g., nitrogen or argon), add toluene (5 mL) followed by triethylamine (1.5 mmol).
- Seal the reaction vessel and stir the mixture at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Filter the mixture through a pad of celite to remove the copper catalyst.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired N-arylated amine.

Mandatory Visualizations

Experimental Workflow



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References

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- 2. Copper-catalyzed N-arylation of amines with arylodonium ylides in water - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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